

# What is Rivastigmine metabolite-d6 and its chemical structure?

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## Compound of Interest

Compound Name: *Rivastigmine metabolite-d6*

Cat. No.: *B563595*

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## An In-depth Technical Guide to Rivastigmine Metabolite-d6 For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Rivastigmine metabolite-d6**, a deuterated analog of the primary metabolite of the Alzheimer's disease therapeutic, Rivastigmine. This document details its chemical identity, structure, and its role in pharmacokinetic and bioanalytical studies.

### Introduction to Rivastigmine and its Metabolism

Rivastigmine is a reversible cholinesterase inhibitor used for the treatment of mild to moderate dementia associated with Alzheimer's and Parkinson's diseases. It works by increasing the levels of acetylcholine, a neurotransmitter in the brain, thereby improving cognitive function. Rivastigmine is primarily metabolized through cholinesterase-mediated hydrolysis to its decarbamylated metabolite, known as NAP 226-90. This metabolite is pharmacologically less active than the parent drug.

### Rivastigmine Metabolite-d6: Chemical Identity and Structure

**Rivastigmine metabolite-d6** is the stable isotope-labeled form of NAP 226-90. The "d6" designation indicates that six hydrogen atoms in the molecule have been replaced by deuterium atoms. This isotopic labeling is most commonly on the two methyl groups of the dimethylamino moiety.

Chemical Name: (S)-3-(1-(di(methyl-d3)amino)ethyl)phenol

Synonyms: NAP 226-90-d6, (S)-3-(1-(Dimethylamino)ethyl)phenol-d6

## Chemical Structure

The chemical structures of Rivastigmine, its primary metabolite NAP 226-90, and the deuterated internal standard **Rivastigmine metabolite-d6** are presented below. The deuteration at the dimethylamino group makes **Rivastigmine metabolite-d6** an ideal internal standard for mass spectrometry-based bioanalytical methods, as it co-elutes with the unlabeled metabolite but is distinguishable by its higher mass.

Rivastigmine:

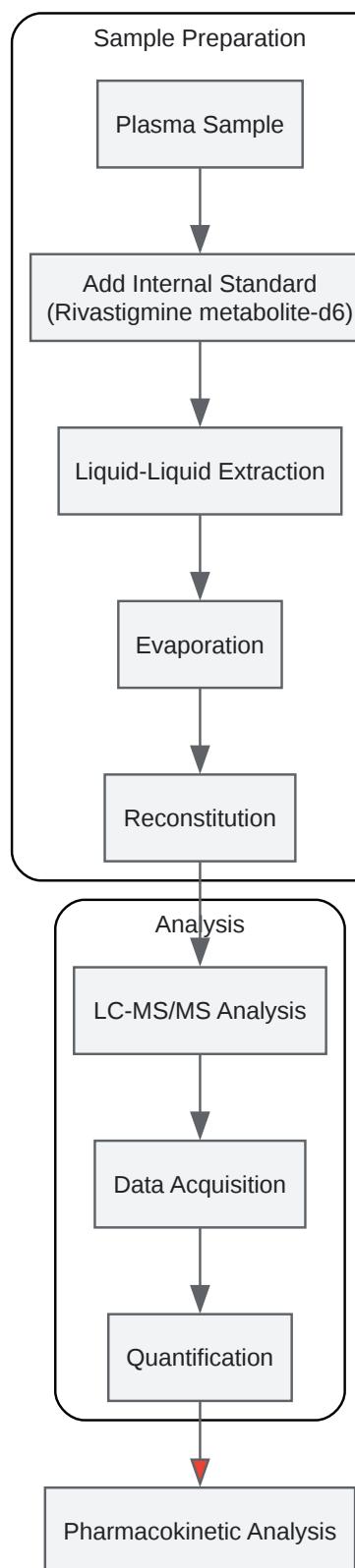
Caption: Chemical structure of Rivastigmine.

NAP 226-90 (Rivastigmine Metabolite):

Caption: Chemical structure of NAP 226-90.

**Rivastigmine Metabolite-d6:**

Cholinesterase-mediated hydrolysis → Sulfate conjugation →



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